

ilaprazole sodium ulcer healing rate comparative trial

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Compound Focus: Ilaprazole sodium

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Ilaprazole Ulcer Healing Rates in Clinical Trials

Indication	Comparator	Ilaprazole Dose & Healing Rate	Comparator Dose & Healing Rate	Trial Duration & Design
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| **Gastric & Duodenal Ulcers** [1] | Omeprazole | **5 mg**: 67.1% (GU), 83.7% (DU) **10 mg**: 63.9% (GU), 78.6% (DU) | **20 mg**: 64.3% (GU), 78.9% (DU) | 4 weeks Randomized, double-blind, parallel study | | **Reflux Esophagitis** [2] | Esomeprazole | **10 mg**: Healing rate similar to esomeprazole 40 mg (specific rate not stated) | **40 mg**: Healing rate similar to ilaprazole 10 mg | 8 weeks Randomized, double-blind, multicenter, phase III trial |

Detailed Experimental Protocols

The data in the table above comes from rigorous clinical trials designed to ensure reliable and unbiased results.

- **For Gastric and Duodenal Ulcers** [1]:
 - **Study Design**: A randomized, double-blind, parallel-group study. This design minimizes bias by randomly assigning patients to treatment groups and keeping both patients and investigators

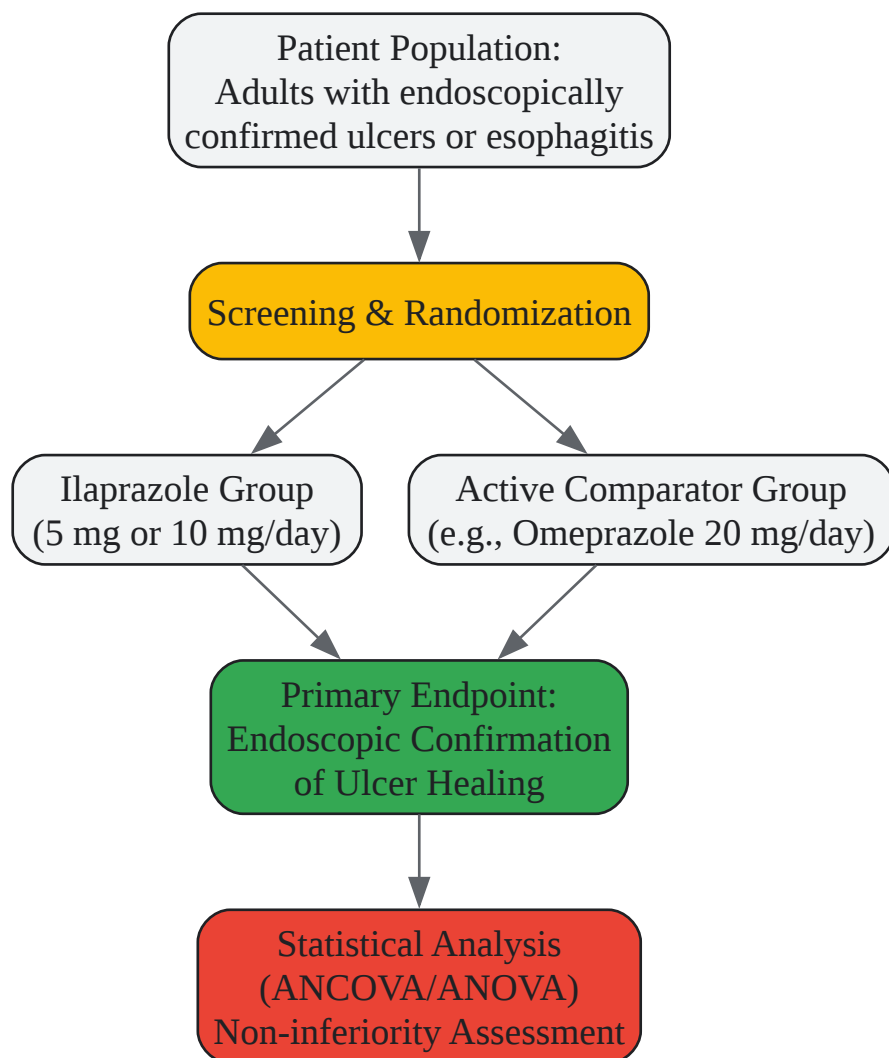
unaware of the assigned treatment.

- **Patients:** Adults with endoscopically confirmed active gastric or duodenal ulcers.
- **Intervention:** Patients were treated with either ilaprazole (5 mg or 10 mg/day) or omeprazole (20 mg/day) for four weeks.
- **Primary Endpoint:** Ulcer healing, defined as the resolution of the active ulcer to the scarring stage, as confirmed by endoscopy.
- **Outcome Assessment:** Healing rates were calculated, and statistical analyses (ANOVA/ANCOVA) were used to compare groups, with a significance level of $p \leq 0.05$.

- **For Reflux Esophagitis [2]:**

- **Study Design:** A randomized, double-blind, multicenter, phase III clinical trial. This large-scale design is used to confirm the efficacy and safety of a treatment.
- **Patients:** Patients with reflux esophagitis.
- **Intervention:** Patients were randomly assigned to receive either ilaprazole 10 mg/day or esomeprazole 40 mg/day.
- **Outcome:** The study concluded that ilaprazole 10 mg was similar to esomeprazole 40 mg in both efficacy and safety for treating reflux esophagitis.

The workflow below illustrates the general design of these Phase III clinical trials.



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Key Comparative Insights

- **Efficacy at Lower Doses:** A key finding from the trials is that **ilaprazole 5 mg demonstrated similar efficacy to omeprazole 20 mg** in healing gastric and duodenal ulcers, suggesting a potentially more potent acid-suppressive effect on a milligram-per-milligram basis [1].
- **Comparative Cost-Effectiveness:** A separate cost-effectiveness analysis compared ilaprazole with another newer PPI, anaprazole. The analysis concluded that **anaprazole and ilaprazole have similar efficacy and safety**, but anaprazole was found to be a cost-effective alternative to ilaprazole in the Chinese healthcare context [3].

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References

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Address: Ontario, CA 91761, United States

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